

Introduction: The Strategic Importance of 8-Bromoquinolin-3-amine

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Compound of Interest

Compound Name: 8-Bromoquinolin-3-amine

CAS No.: 347146-15-0

Cat. No.: B1322627

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The quinoline scaffold is a cornerstone in medicinal chemistry, forming the structural basis for a multitude of natural products and synthetic drugs.[1][2][3] Its derivatives are known to possess a wide spectrum of biological activities, including anticancer, antimalarial, antimicrobial, and anti-inflammatory properties.[2][4][5] The strategic functionalization of the quinoline ring is paramount for modulating the physicochemical properties and pharmacological efficacy of these molecules.[2]

8-Bromoquinolin-3-amine (CAS No. 347146-15-0) emerges as a particularly valuable heterocyclic building block.[6][7] This molecule is distinguished by two key reactive sites: a nucleophilic amine at the C-3 position and a bromine atom at the C-8 position, which is amenable to a variety of cross-coupling reactions. This dual functionality allows for programmed, site-selective derivatization, making it an ideal precursor for constructing diverse molecular libraries for drug discovery and materials science. It is utilized as a key intermediate in the synthesis of pharmaceuticals, especially in the development of novel antimalarial and anticancer agents.[6] Furthermore, its structural capacity for metal coordination makes it a person of interest in catalysis and the design of advanced luminescent materials.[6]

This guide provides a comprehensive technical overview of **8-Bromoquinolin-3-amine**, detailing its physicochemical properties, a robust synthetic pathway, key chemical reactions, and its current and potential applications for researchers, chemists, and drug development professionals.

Physicochemical Properties and Spectroscopic Profile

The precise characterization of a molecule is fundamental to its application in research and development. Below are the key properties and a detailed predictive analysis of the spectroscopic data for **8-Bromoquinolin-3-amine**.

Core Properties

Property	Value	Source
CAS Number	347146-15-0	[6][7]
Molecular Formula	C ₉ H ₇ BrN ₂	[6]
Molecular Weight	223.07 g/mol	[6]
Appearance	Likely a solid at room temperature	Inferred
Storage	Store in a dark, dry place at 2-8°C	[8]

Spectroscopic Analysis (Predicted)

The following spectroscopic data are predicted based on the analysis of structurally related analogs, such as 3-aminoquinoline and 8-bromoquinoline, providing a reliable reference for experimental characterization.[9]

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR:** The proton spectrum is expected to show distinct signals for the five aromatic protons. The C-3 amino group will exert an electron-donating effect, shielding adjacent protons, while the C-8 bromine will have an electron-withdrawing effect.

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Rationale
H-2	~8.8 - 9.0 (s)	Singlet, adjacent to ring nitrogen.
H-4	~7.2 - 7.4 (s)	Singlet, significantly shielded by the C-3 NH ₂ group.
H-5	~7.8 - 8.0 (d)	Doublet, influenced by adjacent protons.
H-6	~7.4 - 7.6 (t)	Triplet, typical aromatic region.
H-7	~7.7 - 7.9 (d)	Doublet, deshielded by proximity to the C-8 bromine.
-NH ₂	~5.0 (br s)	Broad singlet, chemical shift is solvent-dependent.

- ¹³C NMR: The carbon spectrum will reflect the electronic environment of each carbon in the quinoline ring.

Carbon Assignment	Predicted Chemical Shift (δ , ppm)	Rationale
C-2	~148 - 150	Deshielded due to proximity to nitrogen.
C-3	~140 - 142	Bearing the NH ₂ group.
C-4	~117 - 119	Shielded by the NH ₂ group.
C-4a	~129 - 131	Bridgehead carbon.
C-5	~127 - 129	Standard aromatic carbon.
C-6	~128 - 130	Standard aromatic carbon.
C-7	~126 - 128	Standard aromatic carbon.
C-8	~115 - 118	Shielded carbon bearing the bromine atom.
C-8a	~146 - 148	Bridgehead carbon adjacent to nitrogen.

Infrared (IR) Spectroscopy

The IR spectrum will display characteristic absorption bands corresponding to the primary amine and the aromatic system.

Functional Group	Vibration Type	Predicted Wavenumber (cm ⁻¹)
N-H	Asymmetric & Symmetric Stretch	3400-3250 (two distinct bands)
C-H (aromatic)	Stretch	3100-3000
C=C, C=N (aromatic)	Stretch	1620-1450
N-H	Bend	1650-1580
C-N	Stretch	1335-1250
C-Br	Stretch	Below 700

Mass Spectrometry (MS)

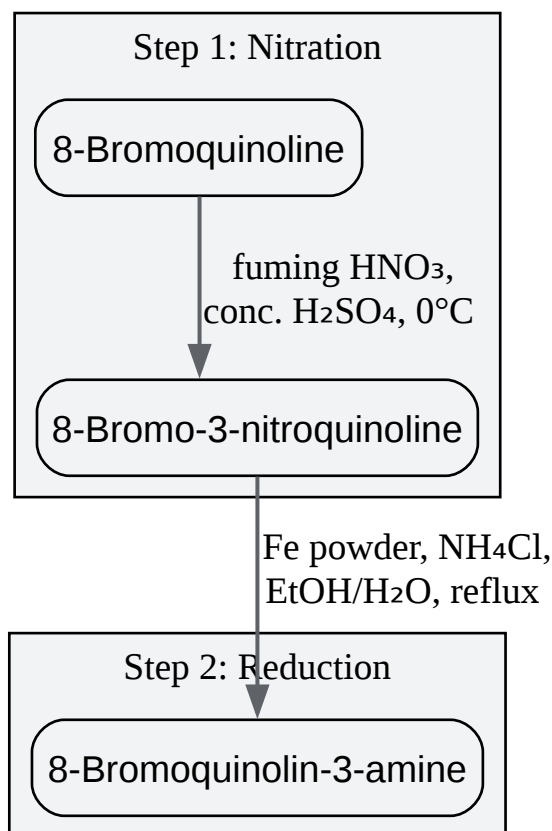
The mass spectrum will be characterized by a molecular ion peak and a distinctive isotopic pattern due to the presence of one bromine atom (natural abundance of ⁷⁹Br and ⁸¹Br is approximately 50:50).

Feature	Predicted Value	Rationale
Molecular Ion [M] ⁺	m/z ≈ 222	Corresponding to C ₉ H ₇ ⁷⁹ BrN ₂
Isotope Peak [M+2] ⁺	m/z ≈ 224	Corresponding to C ₉ H ₇ ⁸¹ BrN ₂
Intensity Ratio	[M] ⁺ : [M+2] ⁺ ≈ 1:1	Characteristic isotopic signature of bromine.
Key Fragment	[M-Br] ⁺	Loss of the bromine atom.

Synthesis of 8-Bromoquinolin-3-amine

A robust and efficient synthesis of **8-Bromoquinolin-3-amine** can be achieved through a multi-step pathway starting from 8-bromoquinoline. The key transformation is the reduction of an 8-bromo-3-nitroquinoline intermediate, a standard and high-yielding method for preparing aromatic amines.^[2]

Synthetic Workflow Diagram



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Caption: Proposed two-step synthesis of **8-Bromoquinolin-3-amine**.

Detailed Experimental Protocols

Step 1: Synthesis of 8-Bromo-3-nitroquinoline

Causality: This step introduces the nitro group at the C-3 position, which acts as a precursor to the desired amine. The reaction is performed at low temperature to control the exothermic nitration and improve regioselectivity. The strong acid medium (H₂SO₄) protonates nitric acid to generate the highly electrophilic nitronium ion (NO₂⁺), which is necessary for electrophilic aromatic substitution on the quinoline ring.

- **Reaction Setup:** In a fume hood, add concentrated sulfuric acid to a round-bottom flask equipped with a magnetic stirrer and a dropping funnel. Cool the flask to 0°C in an ice-water

bath.

- Addition of Reactant: Slowly add 8-bromoquinoline (1.0 eq) to the cooled sulfuric acid with continuous stirring.
- Nitration: Add fuming nitric acid (1.1 eq) dropwise to the mixture, ensuring the internal temperature does not exceed 5-10°C.
- Reaction Monitoring: After the addition is complete, allow the reaction to stir at a controlled temperature. Monitor the progress by Thin Layer Chromatography (TLC) until the starting material is consumed.
- Work-up: Carefully pour the reaction mixture over crushed ice. A precipitate will form. Neutralize the mixture slowly with a saturated aqueous sodium hydroxide or ammonium hydroxide solution until basic (pH > 8).
- Isolation: Filter the resulting solid precipitate, wash thoroughly with cold water until the washings are neutral, and dry under vacuum to yield crude 8-bromo-3-nitroquinoline.
- Purification: The crude product can be further purified by recrystallization from a suitable solvent (e.g., ethanol) or by column chromatography on silica gel.

Step 2: Synthesis of **8-Bromoquinolin-3-amine**

Causality: This is a classic Bechamp reduction. Iron powder in the presence of a weak acid (generated in situ from ammonium chloride) is a cost-effective and efficient reagent for the reduction of aromatic nitro groups to primary amines.^[2] The reaction is typically carried out in a mixed solvent system like ethanol/water to facilitate the dissolution of both the organic substrate and the inorganic salts.

- Reaction Setup: To a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add 8-bromo-3-nitroquinoline (1.0 eq) and a solvent mixture of ethanol and water (e.g., 3:1 v/v).
- Addition of Reagents: To this suspension, add iron powder (e.g., 5.0 eq) and ammonium chloride (e.g., 1.0 eq).^[2]

- **Reflux:** Heat the reaction mixture to reflux (approximately 80-90°C) with vigorous stirring.
- **Reaction Monitoring:** Monitor the reaction progress by TLC until the starting nitro compound is completely consumed.
- **Filtration:** Upon completion, cool the reaction mixture to room temperature. Filter the hot mixture through a pad of Celite® to remove the iron catalyst and iron oxides. Wash the filter cake thoroughly with hot ethanol.
- **Solvent Removal:** Combine the filtrates and remove the ethanol under reduced pressure using a rotary evaporator.
- **Extraction:** Extract the remaining aqueous residue with an organic solvent like ethyl acetate (3x). Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- **Isolation and Purification:** Filter to remove the drying agent and concentrate the solvent under reduced pressure to yield the crude **8-Bromoquinolin-3-amine**. The product can be purified by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford the pure amine.

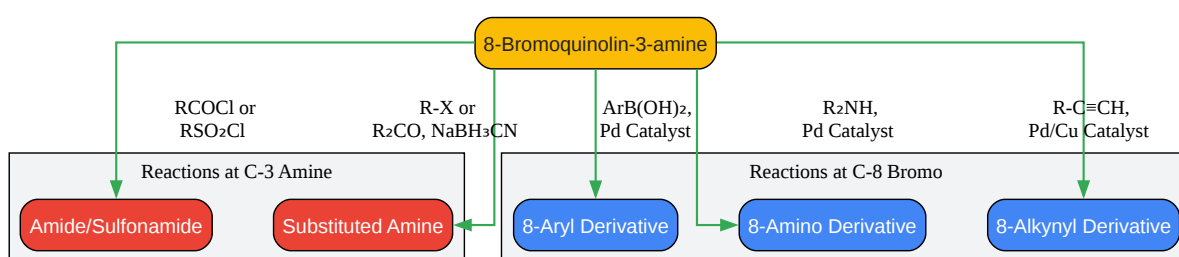
Chemical Reactivity and Derivatization Potential

8-Bromoquinolin-3-amine is a bifunctional building block, offering two orthogonal sites for chemical modification. This versatility is highly attractive for creating libraries of complex molecules.

- **Reactions at the Amino Group (C-3):** The primary amine is nucleophilic and can undergo a variety of standard transformations, including:
 - **Acylation/Sulfonylation:** Reaction with acyl chlorides, sulfonyl chlorides, or anhydrides to form amides and sulfonamides.
 - **Alkylation:** Reaction with alkyl halides to form secondary or tertiary amines.
 - **Reductive Amination:** Condensation with aldehydes or ketones followed by reduction to yield substituted amines.

- Diazotization: Conversion to a diazonium salt, which can then be displaced by various nucleophiles (e.g., in Sandmeyer reactions).
- Reactions at the Bromo Group (C-8): The C-Br bond is an excellent handle for palladium-catalyzed cross-coupling reactions, which are fundamental for forming new carbon-carbon and carbon-heteroatom bonds.[5]
 - Suzuki-Miyaura Coupling: Reaction with aryl or vinyl boronic acids/esters to form C-C bonds, yielding 8-aryl or 8-vinyl quinolines.[5]
 - Buchwald-Hartwig Amination: Reaction with amines to form C-N bonds, yielding 8-aminoquinoline derivatives.
 - Sonogashira Coupling: Reaction with terminal alkynes to form C-C triple bonds, yielding 8-alkynyl quinolines.[5]
 - Heck Coupling: Reaction with alkenes to form C-C bonds.
 - Cyanation: Reaction with cyanide sources to install a nitrile group.

Derivatization Workflow Diagram



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Caption: Key derivatization pathways for **8-Bromoquinolin-3-amine**.

Applications in Research and Drug Development

The unique substitution pattern of **8-Bromoquinolin-3-amine** makes it a privileged scaffold for generating compounds with significant therapeutic potential.

Anticancer Activity

Quinoline derivatives are widely investigated as anticancer agents.^[3] Bromo-substituted quinolines, in particular, have shown potent antiproliferative activity against various human cancer cell lines, including colon (HT29), cervical (HeLa), and brain (C6) tumor cells.^[3]^[10] Some brominated 8-hydroxyquinoline derivatives have been found to induce apoptosis and act as inhibitors of topoisomerase I, a critical enzyme for DNA replication and repair.^[3]^[10] Derivatives of **8-Bromoquinolin-3-amine** are therefore prime candidates for synthesis and screening as novel topoisomerase inhibitors or modulators of other cancer-related signaling pathways.

Related Compound Class	Cancer Cell Lines	Observed Activity	Reference
Brominated 8-Hydroxyquinolines	C6, HeLa, HT29	Strong antiproliferative effects, induction of apoptosis	^[10]
Brominated Methoxyquinolines	C6, HeLa, HT29	Significant inhibitory effects	^[3]
5,7-Dibromo-8-hydroxyquinoline	N/A	Inhibition of Topoisomerase I	^[3]

Antimalarial and Antimicrobial Potential

The 8-aminoquinoline core is famously represented by the antimalarial drug primaquine.^[11] This class of compounds is essential for eradicating the dormant liver stages of *Plasmodium vivax* malaria. The development of new 8-aminoquinoline derivatives is a key strategy to overcome resistance and improve safety profiles. **8-Bromoquinolin-3-amine** provides a novel starting point for creating next-generation antimalarials. Furthermore, various quinoline derivatives have demonstrated broad-spectrum activity against pathogenic bacteria and fungi,

often through mechanisms involving the chelation of essential metal ions required by microbial enzymes.[11]

Materials Science

The rigid, planar structure of the quinoline ring system, combined with its ability to coordinate with metal ions, makes its derivatives suitable for applications in materials science.[6] They are used as fluorescent chemosensors for metal ion detection and as electron-carrying components in organic light-emitting diodes (OLEDs).[12][13] The functional handles on **8-Bromoquinolin-3-amine** allow for its incorporation into larger polymer systems or for tuning its photophysical properties through substitution.

Conclusion

8-Bromoquinolin-3-amine stands out as a highly versatile and valuable chemical intermediate. Its bifunctional nature—a nucleophilic amine and a cross-coupling-ready bromide—provides chemists with a powerful platform for generating molecular diversity. The established importance of the quinoline scaffold in medicine, particularly in oncology and infectious diseases, positions derivatives of this compound as high-priority targets for future research. The synthetic protocols and characterization data outlined in this guide serve as a foundational resource for scientists aiming to unlock the full potential of this strategic building block in drug discovery and materials innovation.

References

- El-Sayed, M. A.-A., Abbas, H. S., & El-Sayed, W. M. (2021). Synthesis of some novel quinoline-3-carboxylic acids and pyrimidoquinoline derivatives as potential antimicrobial agents. PubMed. Available at: [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). 8-Bromoquinoline. PubChem. Retrieved December 30, 2025, from [\[Link\]](#)
- My Skin Recipes. (n.d.). **8-bromoquinolin-3-amine**. Retrieved December 30, 2025, from [\[Link\]](#)
- Kumar, A., & Kumar, V. (2020). Recent advances in the synthesis of biologically and pharmaceutically active quinoline and its analogues: a review. RSC Advances. Available at:

[\[Link\]](#)

- Pounraj, S., & Kumar, R. (2021). SYNTHESIS OF QUINOLINE AND ITS DERIVATIVES USING VARIOUS NAME REACTIONS: AN OVERVIEW. IIP Series. Available at: [\[Link\]](#)
- Al-Ostoot, F. H. (n.d.). Synthesis of Quinoline and derivatives. Academia.edu. Retrieved December 30, 2025, from [\[Link\]](#)
- Saadeh, H. A., Al-faqih, A. M., & Mosleh, I. M. (2020). Recent Advances in the Synthesis and Biological Activity of 8-Hydroxyquinolines. Molecules. Available at: [\[Link\]](#)
- Ökten, S., et al. (2017). A SAR Study: Evaluation of Bromo Derivatives of 8-Substituted Quinolines as Novel Anticancer Agents. ResearchGate. Available at: [\[Link\]](#)
- Saadeh, H. A., Al-faqih, A. M., & Mosleh, I. M. (2020). Recent Advances in the Synthesis and Biological Activity of 8-Hydroxyquinolines. MDPI. Available at: [\[Link\]](#)
- Hoffman Fine Chemicals. (n.d.). 8-Bromo-7-chloroquinolin-3-amine. Retrieved December 30, 2025, from [\[Link\]](#)
- ResearchGate. (n.d.). Synthesis of 8-bromoisquinolines and a crystal structure of an acyclic secondary amine-borane. Retrieved December 30, 2025, from [\[Link\]](#)
- Jones, R. C. (2016). Recent Advances in Metal-Free Quinoline Synthesis. Molecules. Available at: [\[Link\]](#)
- Cakmak, O., et al. (2025). Highly Brominated Quinolines: Synthesis, Characterization, and Investigation of Anticancer Activities Supported by Molecular Dynamics. Chemistry & Biodiversity. Available at: [\[Link\]](#)
- Saadeh, H. A., Al-faqih, A. M., & Mosleh, I. M. (2020). Recent Advances in the Synthesis and Biological Activity of 8-Hydroxyquinolines. PMC. Available at: [\[Link\]](#)
- Ökten, S., et al. (2016). Reinvestigation of bromination of 8-substituted quinolines and synthesis of novel phthalonitriles. ACG Publications. Available at: [\[Link\]](#)
- Saadeh, H. A., Al-faqih, A. M., & Mosleh, I. M. (2020). Recent Advances in the Synthesis and Biological Activity of 8-Hydroxyquinolines. Semantic Scholar. Available at: [\[Link\]](#)

- ResearchGate. (n.d.). 7-Bromoquinolin-8-ol. Retrieved December 30, 2025, from [[Link](#)]

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Sources

- 1. du.edu.eg [du.edu.eg]
- 2. benchchem.com [benchchem.com]
- 3. Highly Brominated Quinolines: Synthesis, Characterization, and Investigation of Anticancer Activities Supported by Molecular Dynamics - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Synthesis of some novel quinoline-3-carboxylic acids and pyrimidoquinoline derivatives as potential antimicrobial agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. benchchem.com [benchchem.com]
- 6. 8-bromoquinolin-3-amine [myskinrecipes.com]
- 7. 347146-15-0|8-Bromoquinolin-3-amine|BLD Pharm [bldpharm.com]
- 8. 5-Bromoquinolin-3-amine|CAS 1330754-37-4 [benchchem.com]
- 9. benchchem.com [benchchem.com]
- 10. researchgate.net [researchgate.net]
- 11. benchchem.com [benchchem.com]
- 12. mdpi.com [mdpi.com]
- 13. Recent Advances in the Synthesis and Biological Activity of 8-Hydroxyquinolines - PMC [pmc.ncbi.nlm.nih.gov]
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